

# Application Notes and Protocols: Maesol Stock Solution Preparation

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## Compound of Interest

Compound Name: **Maesol**

Cat. No.: **B1675900**

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## Introduction

**Maesol** is a naturally occurring neoflavonoid compound isolated from plants such as *Mesua ferrea*.<sup>[1]</sup> It is recognized for its significant biological activities, including potent antioxidant, anti-inflammatory, and immunomodulatory properties.<sup>[1]</sup> Research has indicated that **Maesol** can suppress the replication of HIV-1 by inhibiting TNF $\alpha$ -induced transcriptional activity through the Nuclear Factor-kappaB (NF- $\kappa$ B) pathway.<sup>[1]</sup> Specifically, its mechanism involves the inhibition of phosphorylation and transcriptional activity of the NF- $\kappa$ B p65 subunit.<sup>[1]</sup>

This document provides detailed protocols for the preparation of **Maesol** stock solutions for use in various research applications. Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

**Note on Chemical Identity:** The term "**Maesol**" may also refer to a dimeric phenol isolated from *Maesa montana* and *Maesa indica*, which has a different chemical structure.<sup>[2]</sup> The protocols and data presented in this document pertain specifically to the neoflavonoid **Maesol** (also referred to as Mesuol) with CAS Number 16981-20-7.<sup>[1]</sup> Researchers should verify the specific compound they are working with.

## Data Presentation

The following tables summarize the key quantitative data for **Maesol**.

Table 1: Chemical and Physical Properties of **Maesol**[1]

Property	Value
Chemical Name	5,7-dihydroxy-8-(3-methylbut-2-enyl)-6-(2-methylpropanoyl)-4-phenylchromen-2-one
Molecular Formula	C <sub>24</sub> H <sub>24</sub> O <sub>5</sub>
Molecular Weight	392.5 g/mol
CAS Number	16981-20-7
Appearance	Yellow powder
Purity	>99% (HPLC)

Table 2: Solubility Profile of **Maesol**

Solvent	Solubility	Reference
DMSO	Soluble	[1]

Table 3: Storage Conditions

Form	Storage Temperature	Duration	Reference
Powder	-20°C (desiccated)	3 years	[1]
4°C	2 years	[1]	
Stock Solution (in DMSO)	-20°C	Long term (months)	[2]
4°C	Short term (days to weeks)	[2]	

## Experimental Protocols

## Protocol 1: Preparation of a 10 mM **Maesol** Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Maesol** in Dimethyl Sulfoxide (DMSO).

### Materials:

- **Maesol** powder (CAS: 16981-20-7)[[1](#)]
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Calibrated pipettes and sterile tips

### Methodology:

- Preparation: Before opening, allow the vial of **Maesol** powder to equilibrate to room temperature for at least one hour to prevent condensation.[[1](#)]
- Weighing: Carefully weigh the desired amount of **Maesol** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.925 mg of **Maesol**.
- Dissolution: Add the calculated volume of sterile DMSO to the **Maesol** powder. For a 10 mM stock solution, if you weighed 3.925 mg of **Maesol**, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until the **Maesol** powder is completely dissolved.[[3](#)] Gentle warming (to 37°C) or brief sonication can be used to aid dissolution if necessary.[[3](#)]
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.[[3](#)]

- Storage: Store the aliquots at -20°C for long-term storage or at 4°C for short-term use.[2]  
Protect from light.[3]

#### Protocol 2: Preparation of a Working Solution for Cell-Based Assays

This protocol describes the dilution of the 10 mM **Maesol** stock solution to a final working concentration in cell culture medium.

#### Materials:

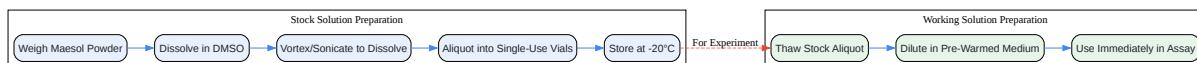
- 10 mM **Maesol** stock solution in DMSO (from Protocol 1)
- Sterile, pre-warmed (37°C) cell culture medium
- Sterile conical tubes and pipettes

#### Methodology:

- Thawing: Thaw a single aliquot of the 10 mM **Maesol** stock solution at room temperature.[1]
- Dilution Calculation: Determine the volume of the stock solution needed to achieve the desired final concentration in your experiment. For example, to prepare 1 mL of a 10 µM working solution, you will need to perform a 1:1000 dilution of the 10 mM stock solution.
- Dilution: Add the calculated volume of the **Maesol** stock solution to the pre-warmed cell culture medium. For the example above, add 1 µL of the 10 mM **Maesol** stock solution to 999 µL of medium.[1]
  - Important: To prevent precipitation of the compound, gently swirl the conical tube containing the warm medium while adding the stock solution.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the working solution is not toxic to the cells. A final DMSO concentration of 0.1% is generally well-tolerated by most cell lines.[4]
- Vehicle Control: Always include a vehicle control in your experimental design. This control should contain the same final concentration of DMSO as the **Maesol**-treated samples.

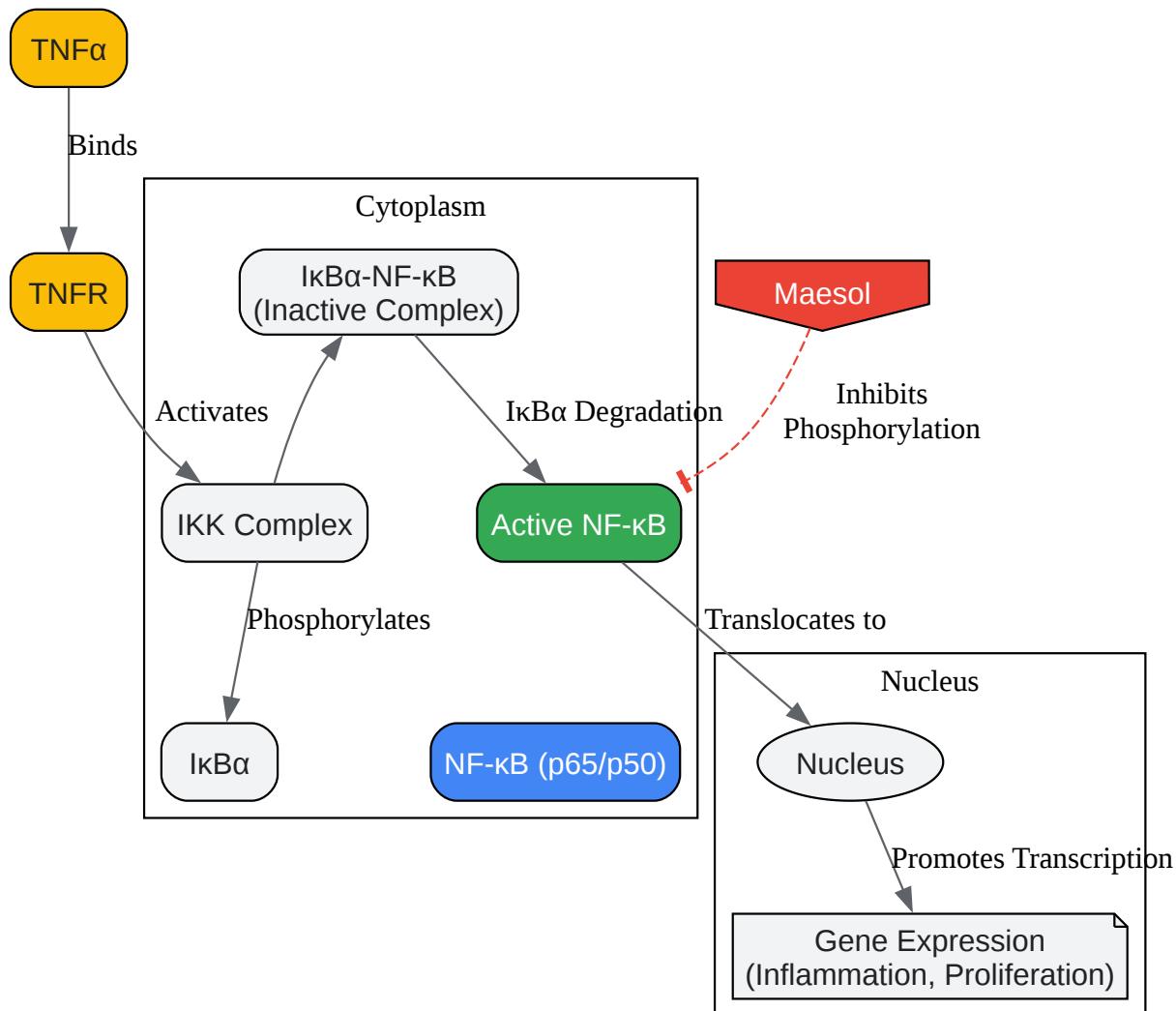
- Application: Use the freshly prepared working solution immediately for your cell-based assays.[\[1\]](#)

## Visualizations



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Caption: Workflow for **Maesol** stock and working solution preparation.



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Caption: **Maesol's** inhibitory effect on the NF-κB signaling pathway.

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